

Unveiling 3-Acetoxy-4-cadinen-8-one: A Technical Overview

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Compound of Interest

Compound Name: 3-Acetoxy-4-cadinen-8-one

Cat. No.: B1159575

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Introduction

3-Acetoxy-4-cadinen-8-one is a sesquiterpenoid compound that has been noted in chemical databases. This technical guide serves to consolidate the currently available information on its discovery and characterization. Sesquiterpenoids, a class of C15 terpenoids, are widely distributed in the plant kingdom and are known for their diverse chemical structures and significant biological activities. The cadinane skeleton, a bicyclic sesquiterpenoid framework, is a common structural motif found in many natural products. While the specific details surrounding the initial discovery and comprehensive characterization of **3-Acetoxy-4-cadinen-8-one** are not extensively documented in publicly accessible scientific literature, this guide provides the foundational knowledge that has been gathered.

Chemical Identity and Properties

A summary of the key identifiers and physicochemical properties for **3-Acetoxy-4-cadinen-8-one** is presented below.

Property	Value	Source
Chemical Name	3-Acetoxy-4-cadinen-8-one	-
CAS Number	923950-05-4	[1]
Molecular Formula	C ₁₇ H ₂₆ O ₃	[1]
Molecular Weight	278.39 g/mol	-
Compound Type	Sesquiterpenoid	-

Discovery and Natural Source

Information from chemical suppliers indicates that **3-Acetoxy-4-cadinen-8-one** is a natural product isolated from *Eupatorium adenophorum*, also known as *Ageratina adenophora*. [2][3][4][5][6] This plant is a perennial herb belonging to the Asteraceae family and is a well-documented source of a variety of cadinane-type sesquiterpenoids. [7] However, a primary research publication detailing the specific isolation and structure elucidation of **3-Acetoxy-4-cadinen-8-one** from this plant could not be identified in the course of this review.

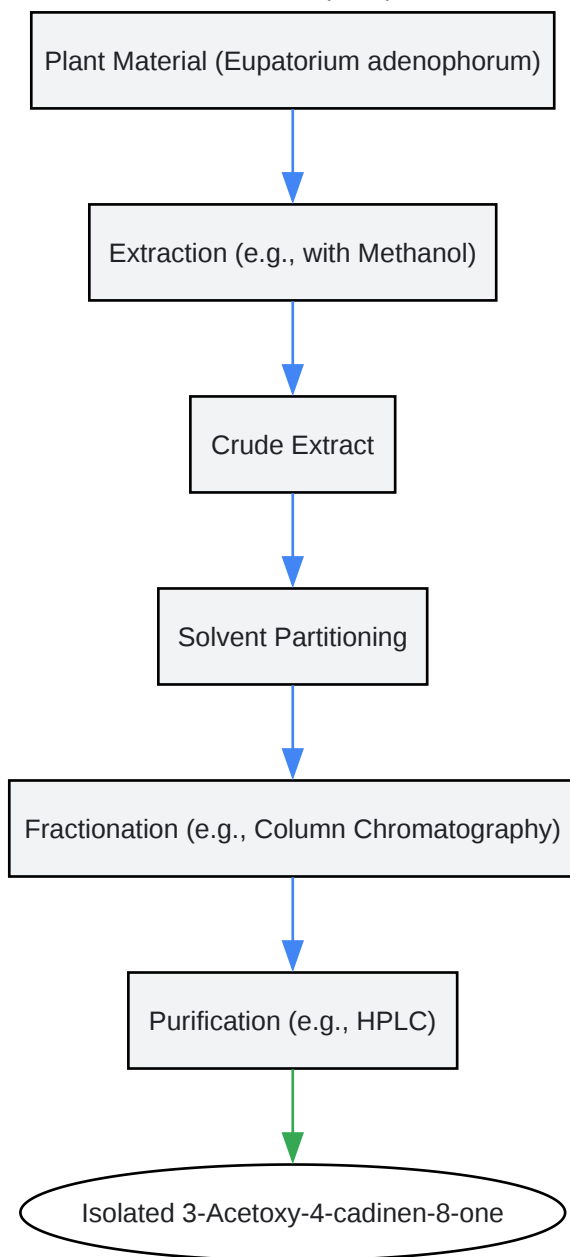
Characterization

Due to the absence of a primary scientific publication, detailed experimental protocols and comprehensive characterization data for **3-Acetoxy-4-cadinen-8-one** are not available. The structural characterization of novel natural products typically involves a combination of spectroscopic techniques.

General Experimental Workflow for Sesquiterpenoid Isolation

The isolation of cadinane sesquiterpenoids from plant material generally follows a standard workflow. A hypothetical workflow for the isolation of **3-Acetoxy-4-cadinen-8-one** from *Eupatorium adenophorum* is depicted below.

General Workflow for Sesquiterpenoid Isolation

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Caption: A generalized workflow for the isolation of sesquiterpenoids from a plant source.

Spectroscopic Analysis

The structural elucidation of a novel compound like **3-Acetoxy-4-cadinen-8-one** would rely on the following spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are crucial for determining the carbon-hydrogen framework of the molecule. 2D NMR techniques such as COSY, HSQC, and HMBC would be used to establish the connectivity between protons and carbons.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule, such as carbonyl ($\text{C}=\text{O}$) and ester ($\text{C}-\text{O}$) groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy can provide information about any chromophores present in the molecule.

Unfortunately, specific spectroscopic data for **3-Acetoxy-4-cadinen-8-one** is not available in the reviewed literature.

Biological Activity

There is no specific information available in the scientific literature regarding the biological activity or potential signaling pathways of **3-Acetoxy-4-cadinen-8-one**. However, other cadinane sesquiterpenes isolated from *Eupatorium adenophorum* have been reported to exhibit various biological activities, including antifungal and cytotoxic effects.[3][4] This suggests that **3-Acetoxy-4-cadinen-8-one** could also possess interesting biological properties that warrant investigation.

Conclusion

3-Acetoxy-4-cadinen-8-one is a sesquiterpenoid that has been putatively isolated from *Eupatorium adenophorum*. While its chemical identity is established with a CAS number, the primary scientific literature detailing its discovery, the experimental protocols for its isolation and characterization, and any evaluation of its biological activity is not currently available. The information presented in this guide is based on data from chemical suppliers and the general knowledge of natural product chemistry. Further research and publication of the complete

characterization and biological evaluation of this compound are necessary to fully understand its properties and potential applications. Researchers interested in this compound are encouraged to perform their own isolation and characterization or to seek out the original researchers who may have unpublished data.

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